

# Technical Guide: Occurrence and Analysis of PCB 190 in Sediment Samples

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## Compound of Interest

Compound Name: 2,3,3',4,4',5,6-Heptachlorobiphenyl

CAS No.: 41411-64-7

Cat. No.: B1582232

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## Executive Summary

Polychlorinated biphenyl (PCB) congener 190 (

-heptachlorobiphenyl) represents a critical analytical challenge and a specific environmental marker within the "heavier" chlorinated biphenyls. Unlike the standard "Indicator PCBs" (e.g., PCB 153, 138), PCB 190 is often overlooked in routine monitoring despite its significant presence in technical mixtures like Aroclor 1260 and its high persistence in sediment matrices.

This guide provides a rigorous technical framework for the extraction, cleanup, and instrumental analysis of PCB 190 in complex sediment samples. It addresses the specific problem of chromatographic co-elution, details the hydrophobic partitioning mechanisms that drive its sediment accumulation, and establishes a self-validating quality control workflow.

## Part 1: Physicochemical Basis of Sediment Partitioning

To understand where to find PCB 190, one must understand why it settles. PCB 190 is a heptachlorinated congener with high lipophilicity. Its environmental fate is dictated by its octanol-

water partition coefficient ( ) and the organic carbon content ( ) of the sediment.

## The Partitioning Mechanism

PCB 190 possesses a

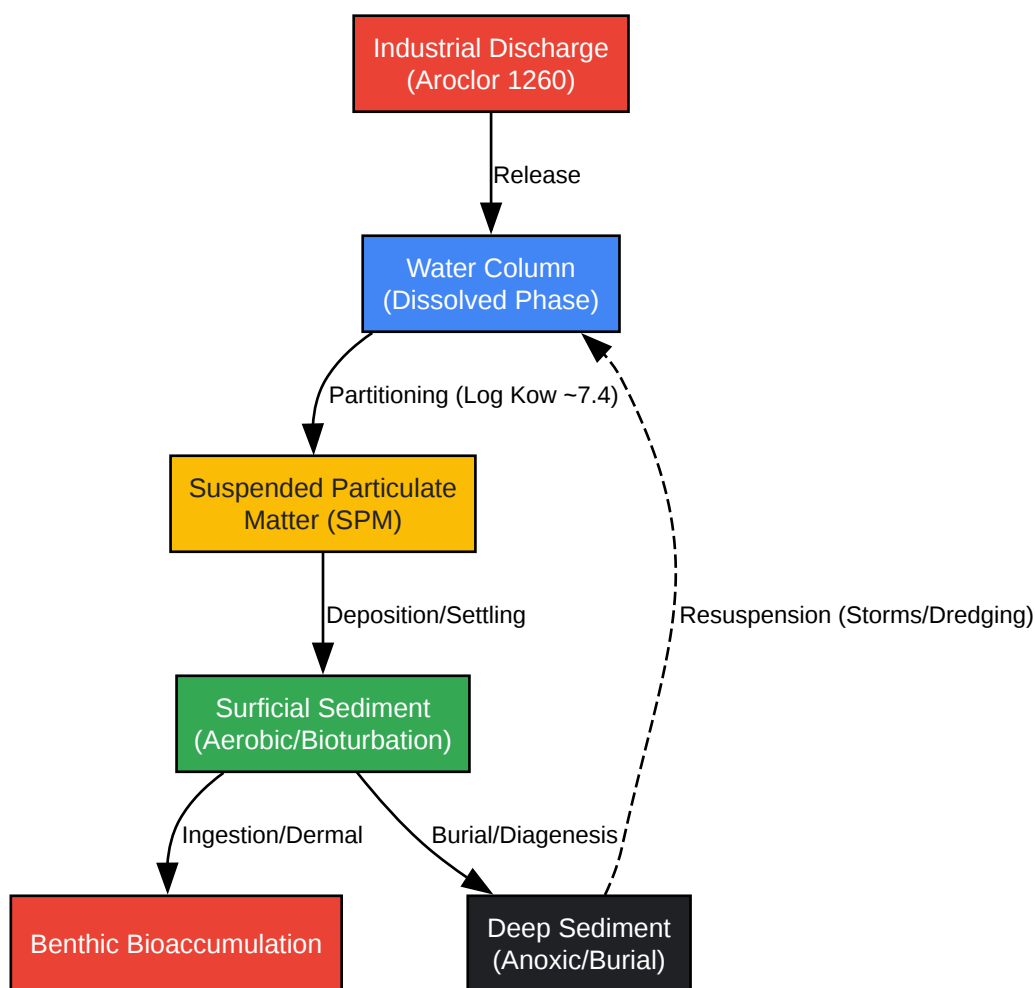
value of approximately 7.2 – 7.5. This extreme hydrophobicity means it does not remain dissolved in the water column. Instead, it rapidly partitions onto suspended particulate matter (SPM) and settles into the benthic layer, where it acts as a long-term chemical reservoir.

Mechanistic Pathway:

- Adsorption: Dissolved PCB 190 binds to hydrophobic domains of organic carbon (humic/fulvic acids) on suspended clay/silt.
- Flocculation & Settling: Particulates aggregate, increasing density and settling velocity.
- Burial & Diagenesis: Once in the sediment bed, the lack of light and oxygen (anoxic conditions) slows degradation, giving PCB 190 a half-life measured in decades.

## Visualization: Fate and Transport Pathway

The following diagram illustrates the sequestration of PCB 190 from the water column to deep sediment burial.



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Figure 1: Environmental fate of PCB 190, highlighting the critical transition from aqueous phase to sediment burial driven by high Log Kow.

## Part 2: Analytical Methodologies (The Self-Validating System)

The quantification of PCB 190 is prone to Type I (False Positive) errors due to co-elution with other hepta-CBs (specifically PCB 170) on standard 5% phenyl-methylpolysiloxane columns (e.g., DB-5, HP-5).

### The "Gold Standard" Protocol

This protocol utilizes Accelerated Solvent Extraction (ASE) followed by a dual-step cleanup to ensure matrix removal without analyte loss.

## Step 1: Sample Preparation & Drying

- Protocol: Homogenize wet sediment. Mix with diatomaceous earth (hydromatrix) to absorb moisture.
- Why: Water interferes with non-polar solvent extraction. Chemical drying (sodium sulfate) or freeze-drying is mandatory.

## Step 2: Accelerated Solvent Extraction (ASE)

- Solvent: Hexane:Acetone (1:1 v/v).
- Conditions: 100°C, 1500 psi, 2 static cycles (5 min each).
- Causality: High temperature increases the kinetics of desorption from the sediment organic carbon matrix, overcoming the "aging" effect where PCBs become sequestered in micropores.

## Step 3: Multi-Stage Cleanup (The Critical Step)

Sediments contain sulfur (from anaerobic bacteria) and humic substances that destroy GC detectors and interfere with chromatography.

- Sulfur Removal: Activated Copper powder (acid-washed) added to the extract. Indicator: Copper turns black (CuS) if sulfur is present.
- Acid Digestion: Concentrated  $\text{HNO}_3$  added to the hexane extract to char organic matter. PCBs are acid-stable; lipids/humics are not.
- Florisil/Silica Fractionation: Elute with Hexane to separate PCBs from more polar organochlorine pesticides.

## Step 4: Instrumental Analysis (GC-MS/MS or HRMS)

- Column: DB-XLB or HT-8 (low polarity, designed for PCB separation). Avoid standard DB-5 if PCB 190/170 resolution is critical.
- Detection: GC-MS/MS (Triple Quadrupole) in MRM mode.
- Transitions: Monitor m/z

(loss of

).

## Workflow Visualization



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Figure 2: Analytical workflow for PCB 190, emphasizing sulfur and lipid removal steps critical for sediment matrices.

## Part 3: Global Occurrence & Data Synthesis

PCB 190 is a non-dioxin-like PCB (NDL-PCB) but acts as a marker for heavy industrial contamination (e.g., transformer oils, hydraulic fluids). It is typically found in association with Aroclor 1260, where it constitutes approximately 0.4 - 0.8% by weight.

## Comparative Concentration Profiles

The following table synthesizes occurrence data. Note that "High" concentrations are typically found in e-waste recycling zones and industrial estuaries.

Location / Context	Matrix Characteristics	Concentration Range (ng/g dw)	Dominant Source	Reference
Guiyu, China	E-waste recycling site (River sediment)	50 – 1,200 (Total Hepta-CBs)	Electronic waste burning / dismantling	[1, 2]
Pearl River Delta	Industrial Estuary	0.5 – 15.0	Industrial runoff / Shipping	[1]
Mediterranean Sea	Coastal Sediment	< 0.1 – 1.0	Diffuse atmospheric deposition	[3]
Remote Lakes	Background Control	< 0.05 (LOD)	Long-range transport (Global distillation)	[4]

Note: Specific values for PCB 190 are often aggregated into "Hepta-CB" sums in general literature. The values above represent ranges for hepta-homologs in these specific environments, of which 190 is a consistent component.

## Source Apportionment

- Aroclor 1260: The primary technical mixture containing PCB 190. If the sediment profile matches Aroclor 1260 (high hepta/octa-CBs), PCB 190 will be present.
- Incidental Production: Unlike PCB 11, which is a byproduct of pigment manufacturing, PCB 190 is almost exclusively a legacy contaminant from intentional production.

## Part 4: Scientific Integrity & Troubleshooting

### The Co-elution Trap

Problem: On a standard 30m DB-5MS column, PCB 190 elutes within seconds of PCB 170 (-heptaCB). Solution:

- Use a Secondary Column: Confirm hits using a DB-17 (50% phenyl) or DB-XLB column.

- Mass Spectrometry: While both are hepta-CBs (same molecular weight), their fragmentation patterns in MS/MS can be optimized, though chromatographic separation is preferred.

## Quality Control Criteria (Self-Validation)

For a valid result, the following must be met:

- Internal Standard Recovery:
  - labeled PCB 194 or PCB 180 must show 50-120% recovery.
- Ion Ratio: The ratio of the quantitation ion to the confirmation ion (e.g., m/z 394/396) must be within  $\pm 15\%$  of the theoretical value (approx 1.04 for 7 chlorines).
- Sulfur Blank: A method blank must be run with Copper cleanup to prove no sulfur interference at the retention time of PCB 190.

## References

- Wong, M. H., et al. "Evidence of environmental and health impacts of electronics recycling in China: an update." Greenpeace Research Laboratories, 2007.
- Wang, J. P., et al. "Impact of Electronic Wastes Recycling on Environmental Quality." Biomedical and Environmental Sciences, 2009.[1]
- Lipizer, M., et al. "Trace metals and polycyclic aromatic hydrocarbons in the Eastern Mediterranean sediments." [2] Marine Pollution Bulletin, 2022.
- Agency for Toxic Substances and Disease Registry (ATSDR). "Toxicological Profile for Polychlorinated Biphenyls (PCBs)." CDC, 2000.
- US EPA. "Method 8082A: Polychlorinated Biphenyls (PCBs) by Gas Chromatography." SW-846, 2007.

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## Sources

- [1. Environmental impact and human exposure to PCBs in Guiyu, an electronic waste recycling site in China - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. fulir.irb.hr \[fulir.irb.hr\]](#)
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